

Chemical structure and IUPAC name of Thymine-1-acetic acid.

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Compound of Interest

Compound Name: *Thymine-1-acetic acid*

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Thymine-1-acetic acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Thymine-1-acetic acid, a derivative of the nucleobase thymine, serves as a crucial building block in the synthesis of various biologically significant molecules, including oligonucleotide analogues and peptide nucleic acids (PNAs). This document provides a detailed overview of its chemical structure, IUPAC nomenclature, physicochemical properties, and a comprehensive experimental protocol for its synthesis.

Chemical Structure and Nomenclature

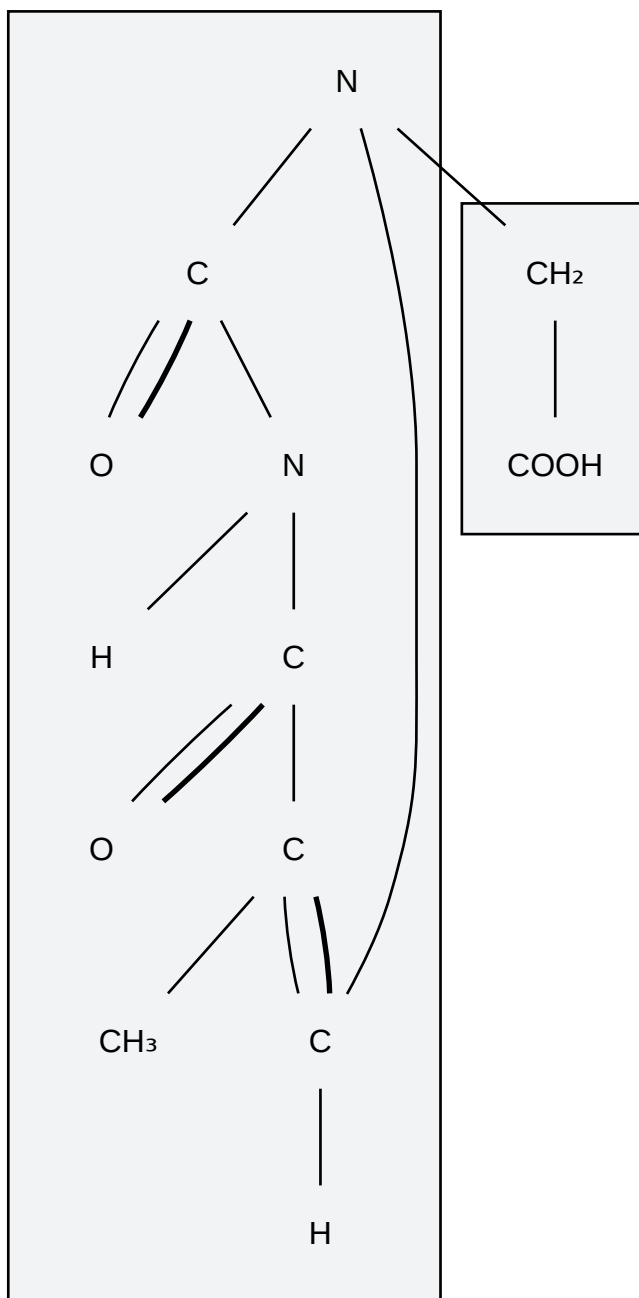
Thymine-1-acetic acid is characterized by an acetic acid group attached to the nitrogen at the 1-position of the thymine ring.

IUPAC Name: 2-(5-Methyl-2,4-dioxo-3,4-dihydropyrimidin-1(2H)-yl)acetic acid[1][2][3]

Synonyms: 1-Carboxymethylthymine, (5-Methyl-2,4-dioxo-3,4-dihydro-1(2H)-pyrimidinyl)acetic acid, Thymin-1-ylacetic acid[1][2][3][4]

Below is a diagram illustrating the chemical structure of **Thymine-1-acetic acid**.

Chemical Structure of Thymine-1-acetic acid



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Caption: Chemical structure of **Thymine-1-acetic acid**.

Physicochemical Properties

A summary of the key quantitative data for **Thymine-1-acetic acid** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₈ N ₂ O ₄	[1][2][5][6][7]
Molecular Weight	184.15 g/mol	[1][2][5][6][7]
CAS Number	20924-05-4	[1][2][5][6]
Melting Point	272-278 °C (decomposes)	[2][3][5][8]
pKa	3.81 ± 0.10 (Predicted)	[1][2]
Appearance	White to yellow solid	[1]
SMILES	<chem>CC1=CN(CC(O)=O)C(=O)NC1=O</chem>	[5][9]
InChI	1S/C7H8N2O4/c1-4-2-9(3-5(10)11)7(13)8-6(4)12/h2H,3H2,1H3,(H,10,11)(H,8,12,13)	[1][5]

Experimental Protocol: Synthesis of Thymine-1-acetic acid

The following protocol for the synthesis of **Thymine-1-acetic acid** is adapted from a published procedure.[10]

Materials:

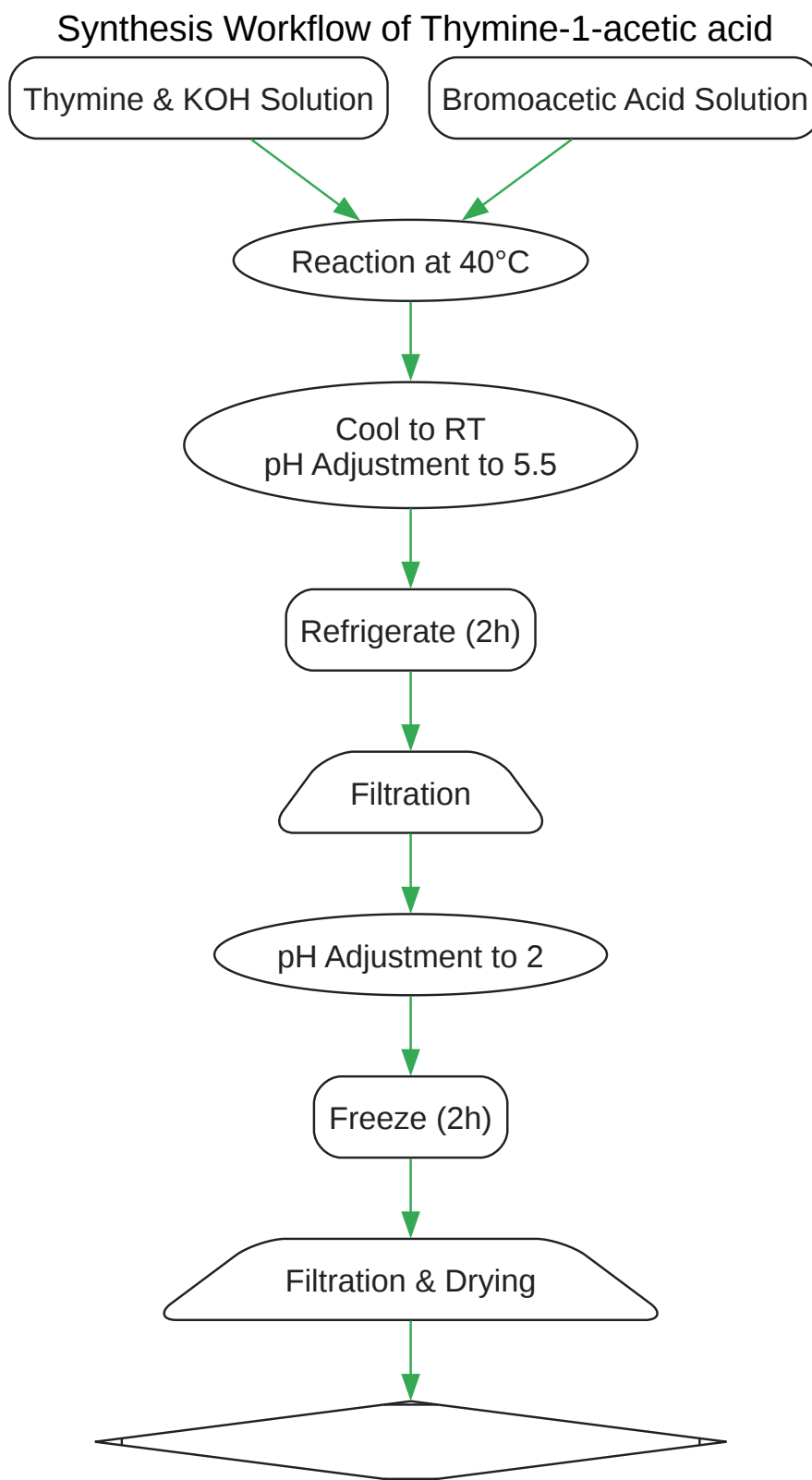
- Thymine
- Potassium hydroxide (KOH)
- Bromoacetic acid
- Concentrated hydrochloric acid (HCl)

- Water
- Dry N,N-Dimethylformamide (DMF)
- 1-Hydroxy-7-azabenzotriazole (HOAt)
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC·HCl)
- Triethylamine (TEA)
- 5-(4-aminophenyl)-10,15,20-triphenyl porphyrin

Procedure:

- Dissolution: Dissolve 4 g (31.7 mmol) of thymine in a solution of 6.82 g (121 mmol) of KOH in 20 ml of water.
- Reaction Initiation: Warm the solution to 40°C.
- Addition of Bromoacetic Acid: Prepare a solution of 6.25 g (45 mmol) of bromoacetic acid in 10 ml of water. Add this solution to the thymine solution over a period of 30 minutes while maintaining the temperature at 40°C.
- Stirring: Stir the reaction mixture for an additional 30 minutes at 40°C.
- First pH Adjustment and Cooling: Cool the solution to room temperature and adjust the pH to 5.5 using concentrated HCl. Then, cool the reaction mixture in a refrigerator for 2 hours.
- Filtration and Second pH Adjustment: Filter any precipitate that forms. Adjust the pH of the filtrate to 2 with concentrated HCl.
- Crystallization: Place the solution in a freezer for 2 hours to induce crystallization of the product.
- Isolation: Collect the resulting white crystalline precipitate by filtration and dry it under a vacuum over phosphorus pentoxide (P₂O₅).^[8]

The following diagram illustrates the general workflow for the synthesis of **Thymine-1-acetic acid**.



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Caption: Synthesis workflow for **Thymine-1-acetic acid**.

Biological Significance and Applications

Thymine-1-acetic acid is a valuable reagent in the field of oligonucleotide synthesis and the creation of modified nucleic acids.[6] Its structure allows for its incorporation into peptide backbones to form peptide nucleic acids (PNAs), which are synthetic analogs of DNA and RNA. These DNA-PNA chimeric oligomers have been synthesized and studied for their properties.[4][5]

Furthermore, **Thymine-1-acetic acid** has been utilized in the development of sensitive and selective electrochemical biosensors. For instance, it has been a component in the creation of functionalized gold nanoparticles/reduced graphene oxide nanocomposites for the ultrasensitive detection of mercury ions, leveraging the specific interaction between thymine and mercury.[4][5]

While there are no specific signaling pathways directly attributed to **Thymine-1-acetic acid** itself, its incorporation into larger molecules like PNAs allows for the modulation of nucleic acid-based biological processes.[5]

Safety Information

Thymine-1-acetic acid is classified as an irritant.[2] It can cause skin, eye, and respiratory system irritation.[5] Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling this compound.[5]

Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[5]

Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[2][5]

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